

# Essential Safety and Logistics for Handling 4-Penten-1-yl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Penten-1-yl acetate

Cat. No.: B073742

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **4-Penten-1-yl acetate** (CAS No. 1576-85-8). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure risk and ensuring compliant waste management.

## Hazard Summary

**4-Penten-1-yl acetate** is classified as a flammable liquid that is harmful if swallowed and causes serious eye irritation.<sup>[1]</sup> Adherence to the personal protective equipment (PPE) and handling procedures outlined below is mandatory.

## Quantitative Data Summary

The following table summarizes key quantitative data for **4-Penten-1-yl acetate**.

Property	Value	Source
GHS Hazard Statements	H226, H302, H319	<a href="#">[1]</a>
Flash Point	45.00 °C (113.00 °F) TCC	<a href="#">[2]</a>
Boiling Point	144-146 °C	PubChem
Density	0.911 g/mL at 25 °C	PubChem
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	128.17 g/mol	<a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Procedures

### Engineering Controls and Preparation

- Ventilation: All handling of **4-Penten-1-yl acetate** must be conducted in a properly functioning chemical fume hood.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[3\]](#)
- Ignition Sources: This compound is a flammable liquid.[\[1\]](#) Eliminate all potential ignition sources, such as open flames, hot plates, and spark-producing equipment, from the work area.[\[4\]](#) Use explosion-proof electrical and ventilating equipment.[\[4\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)

## Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for handling **4-Penten-1-yl acetate**.

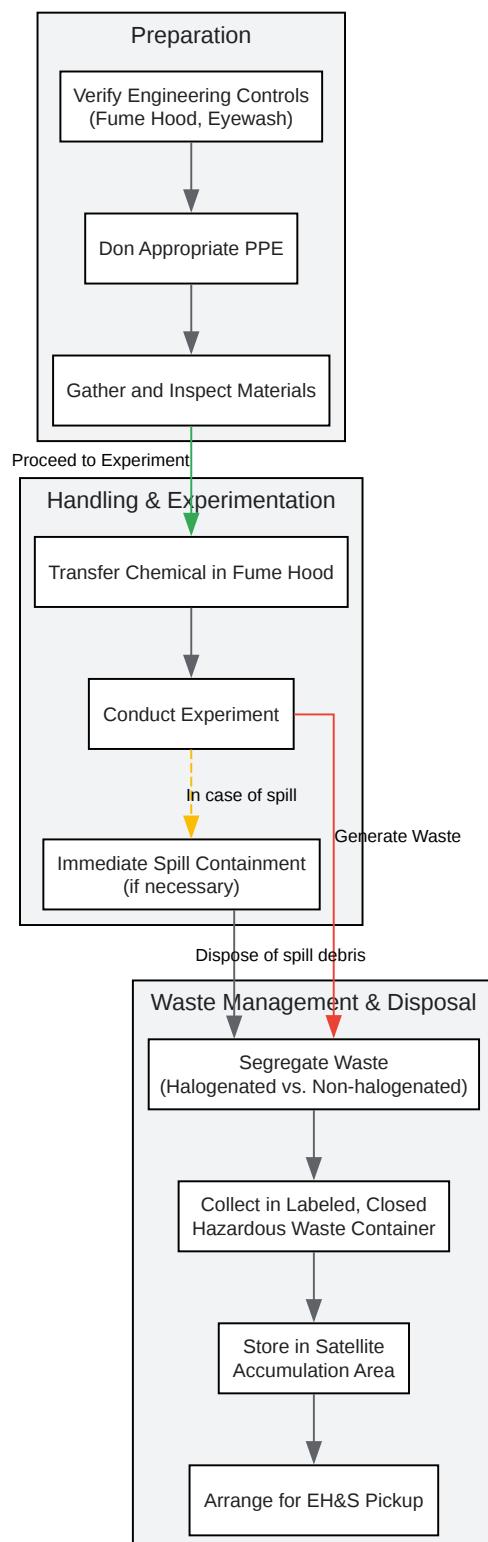
- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[3\]](#) A face shield should be worn in situations with a higher risk of splashing.

- Hand Protection: Chemical-resistant gloves are mandatory. While specific breakthrough time data for **4-Penten-1-yl acetate** is not readily available, studies on structurally similar acetate compounds suggest that Butyl rubber provides excellent resistance.<sup>[5]</sup> Nitrile rubber gloves may also offer good protection for incidental contact, but should be changed immediately upon contamination.<sup>[5]</sup> It is crucial to consult the glove manufacturer's specific chemical resistance data. Double gloving can provide an additional layer of protection.
- Skin and Body Protection: A flame-retardant laboratory coat must be worn.<sup>[4]</sup> When handling larger quantities, a chemical-resistant apron is recommended.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge is required.<sup>[3]</sup>

## Experimental Workflow

The following diagram outlines the standard workflow for safely handling **4-Penten-1-yl acetate** from preparation to disposal.

## Safe Handling Workflow for 4-Penten-1-yl Acetate

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Caption: A diagram illustrating the procedural flow for the safe handling of **4-Penten-1-yl acetate** in a laboratory setting.

## Disposal Plan

Proper disposal of **4-Penten-1-yl acetate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation

- Liquid Waste: Collect all liquid waste containing **4-Penten-1-yl acetate** in a dedicated, properly labeled hazardous waste container. Do not mix with incompatible waste streams.
- Solid Waste: Any contaminated solid waste, such as gloves, absorbent pads, and empty containers, must be disposed of as hazardous waste.[\[6\]](#)

## Waste Containerization

- Container Type: Use a chemically compatible container, such as a high-density polyethylene (HDPE) or glass bottle, with a secure, tight-fitting lid.[\[6\]](#)
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**4-Penten-1-yl acetate**," and the approximate concentration and volume.[\[6\]](#) The date of waste accumulation should also be included.
- Filling: Do not overfill the container. Leave at least 10% of headspace to allow for vapor expansion.[\[6\]](#) Keep the container closed at all times except when adding waste.

## Storage and Disposal

- Satellite Accumulation Area (SAA): Store the sealed and labeled waste container in a designated SAA within the laboratory.[\[6\]](#)[\[7\]](#) This area should be at or near the point of waste generation.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department.[\[4\]](#)[\[8\]](#) Never dispose of **4-Penten-1-yl acetate** down the drain.[\[7\]](#)

- Empty Containers: Containers that held pure **4-Penten-1-yl acetate** must be managed as hazardous waste unless they are triple-rinsed. The rinsate from this process must also be collected as hazardous waste.[\[6\]](#)

By adhering to these procedures, you can ensure a safe laboratory environment when working with **4-Penten-1-yl acetate**. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) before beginning any new procedure.

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## References

- 1. 4-Pentenyl acetate | C7H12O2 | CID 74096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-penten-1-yl acetate, 1576-85-8 [thegoodsentscompany.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. stacks.cdc.gov [stacks.cdc.gov]
- 6. benchchem.com [benchchem.com]
- 7. ehrs.upenn.edu [ehrs.upenn.edu]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
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Address: 3281 E Guasti Rd  
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